

# Safety and handling of 2-Chloro-6-methylnicotinonitrile.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-6-methylnicotinonitrile

Cat. No.: B046695

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An In-depth Technical Guide to the Safety and Handling of **2-Chloro-6-methylnicotinonitrile**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive safety data sheet (SDS) provided by the manufacturer. Always consult the official SDS and conduct a thorough risk assessment before handling any chemical. Much of the information available for **2-Chloro-6-methylnicotinonitrile** is based on data from structurally similar compounds, and therefore, should be treated as predictive.[1][2]

## Introduction

**2-Chloro-6-methylnicotinonitrile** is a halogenated pyridine derivative belonging to the nicotinonitrile class of compounds. Nicotinonitrile derivatives are of significant interest in medicinal chemistry and drug development due to their versatile biological activities, which may include anticancer, antimicrobial, and antiviral properties.[1][2] The safe handling of this compound is paramount for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the known safety protocols and handling procedures for **2-Chloro-6-methylnicotinonitrile**.

## Hazard Identification and Classification

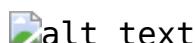
**2-Chloro-6-methylnicotinonitrile** is classified as a hazardous substance. The primary hazards are associated with its potential for acute toxicity, skin and eye irritation, and

respiratory tract irritation.

GHS Hazard Classification:

| Hazard Class                                     | Category    | Hazard Statement                          |
|--|-------------|---|
| Acute Toxicity, Oral                             | Category 4  | H302: Harmful if swallowed[3]             |
| Acute Toxicity, Dermal                           | Category 4  | H312: Harmful in contact with skin[3]     |
| Acute Toxicity, Inhalation                       | Category 4  | H332: Harmful if inhaled                  |
| Skin Corrosion/Irritation                        | Category 2  | H315: Causes skin irritation[3]<br>[4]    |
| Serious Eye Damage/Eye Irritation                | Category 2A | H319: Causes serious eye irritation[3][4] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3  | H335: May cause respiratory irritation[4] |

GHS Pictograms:



Signal Word: Warning

## Physical and Chemical Properties

Direct experimental data for **2-Chloro-6-methylnicotinonitrile** is limited; the following data is largely predicted based on structurally analogous compounds.[1][2][5]

| Property          | Predicted Value/Information   |
|-------------------|---|
| Molecular Formula | C <sub>7</sub> H <sub>5</sub> CIN <sub>2</sub> <a href="#">[5]</a>                |
| Molecular Weight  | 152.58 g/mol <a href="#">[3]</a> <a href="#">[5]</a>                              |
| Appearance        | Solid (predicted) <a href="#">[5]</a>   |
| Melting Point     | Data may vary <a href="#">[5]</a>   |
| Boiling Point     | Predicted around 270 - 280 °C <a href="#">[5]</a>                                 |
| Solubility        | Limited solubility in water, soluble in some organic solvents <a href="#">[5]</a> |
| Vapor Pressure    | Low vapor pressure (predicted) <a href="#">[5]</a>                                |

## Handling and Storage

Proper handling and storage procedures are crucial to minimize risks.

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)

## Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted to determine the appropriate level of PPE.[\[1\]](#)

| Protection Type        | Specification  |
|------------------------|--|
| Eye/Face Protection    | Wear tightly fitting safety goggles. <a href="#">[1]</a>   |
| Skin Protection        | Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and appropriate protective clothing. <a href="#">[1]</a> |
| Respiratory Protection | If dust or aerosols are generated, a NIOSH-approved respirator may be necessary. <a href="#">[1]</a>                 |

## Handling Procedures

- Avoid inhalation of dust and contact with skin and eyes.[1]
- Do not eat, drink, or smoke in the laboratory.[1]
- Wash hands thoroughly after handling.[1]
- Keep the container tightly closed when not in use.[1][5]

## Storage Conditions

- Store in a cool, dry, and well-ventilated area.[1][5]
- Keep the container tightly sealed to prevent moisture ingress.[1][5]
- Store away from incompatible materials such as strong oxidizing agents.[1][5]

## Emergency Procedures

### First Aid Measures

| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[6]                         |
| Skin Contact   | Immediately flush the contaminated skin with soap and water.[6] Remove contaminated clothing. If irritation persists after washing, get medical attention.[6]                 |
| Eye Contact    | Immediately wash (irrigate) the eyes with large amounts of water, occasionally lifting the lower and upper lids. Get medical attention immediately.[6]                        |
| Ingestion      | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Drink plenty of water. If possible drink milk afterwards. Seek immediate medical attention.[7] |

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[[1](#)][[7](#)]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, nitrogen oxides, and hydrogen chloride.[[1](#)][[7](#)]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[[1](#)][[7](#)]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate PPE. Avoid breathing dust and contact with the substance.[[1](#)]
- Environmental Precautions: Prevent the substance from entering drains and waterways.[[1](#)]
- Containment and Cleanup: Carefully sweep up the spilled material and place it in a suitable, labeled container for disposal. Avoid generating dust.[[1](#)]

## Toxicological Information

Specific quantitative toxicological data (e.g., LD50, LC50) for **2-Chloro-6-methylnicotinonitrile** is not readily available. The hazard classification is based on GHS criteria and data from similar compounds.

| Hazard   | Description                          |
|--|--------------------------------------|
| Acute Oral Toxicity                                | Harmful if swallowed.[3]             |
| Acute Dermal Toxicity                              | Harmful in contact with skin.[3]     |
| Acute Inhalation Toxicity                          | Harmful if inhaled.                  |
| Skin Corrosion/Irritation                          | Causes skin irritation.[3][4]        |
| Serious Eye Damage/Irritation                      | Causes serious eye irritation.[3][4] |
| Respiratory or Skin Sensitization                  | No data available.                   |
| Germ Cell Mutagenicity                             | No data available.                   |
| Carcinogenicity                                    | No data available.                   |
| Reproductive Toxicity                              | No data available.                   |
| Specific Target Organ Toxicity - Single Exposure   | May cause respiratory irritation.[4] |
| Specific Target Organ Toxicity - Repeated Exposure | No data available.                   |
| Aspiration Hazard                                  | No data available.                   |

## Experimental Protocols

A detailed experimental protocol for the handling of **2-Chloro-6-methylnicotinonitrile** is not available in the literature. The following is a representative protocol for the safe handling of a powdered chemical with similar hazards in a research laboratory setting.

Objective: To safely weigh and prepare a solution of **2-Chloro-6-methylnicotinonitrile**.

Materials:

- **2-Chloro-6-methylnicotinonitrile**
- Appropriate solvent
- Analytical balance

- Spatula
- Weighing paper or boat
- Volumetric flask with stopper
- Beaker
- Magnetic stir bar and stir plate (optional)
- Personal Protective Equipment (see section 4.2)

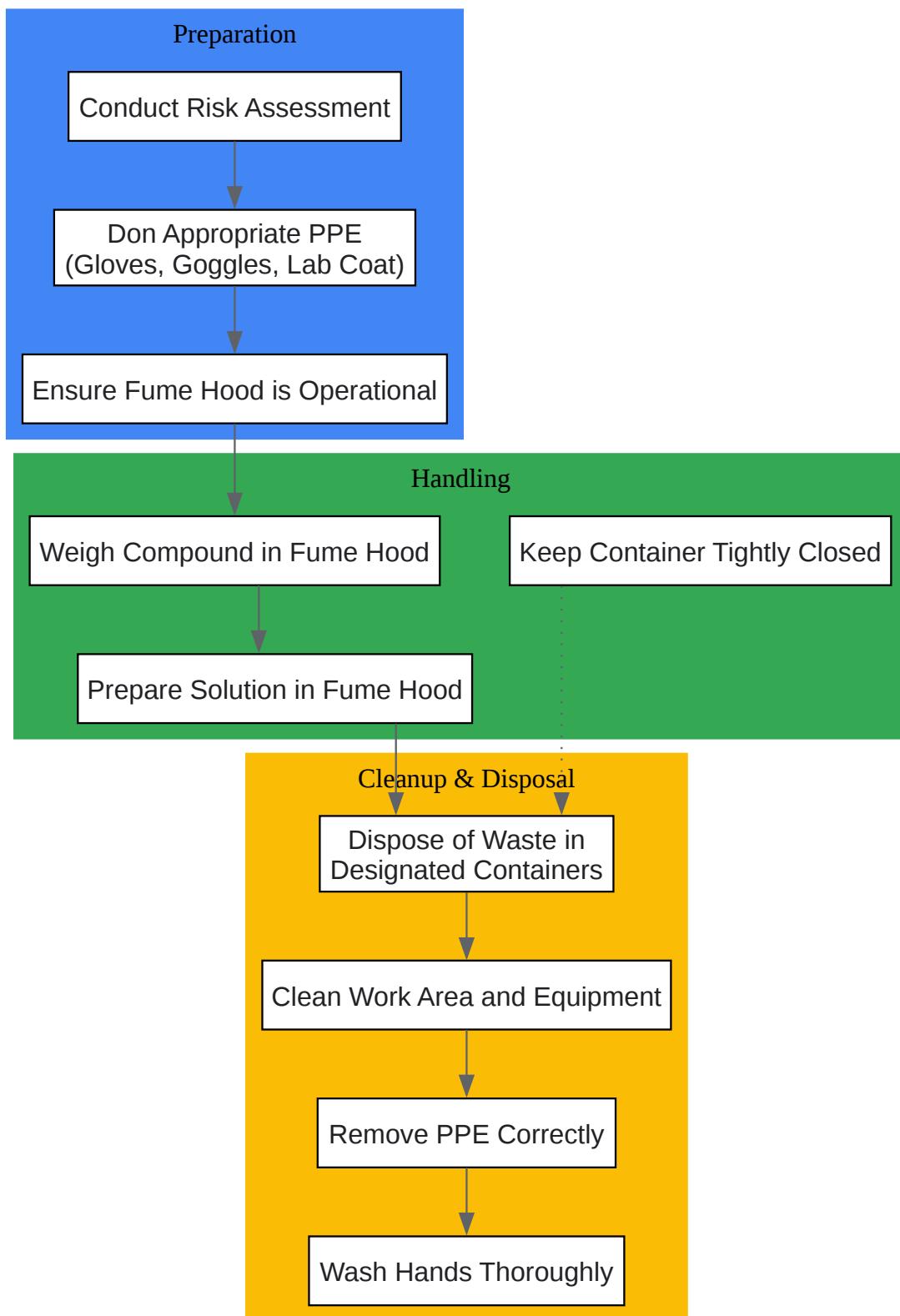
**Procedure:**

- Preparation: Don all required PPE (lab coat, safety goggles, chemical-resistant gloves). Ensure the chemical fume hood is operational.
- Weighing:
  - Place a clean weighing paper or boat on the analytical balance and tare.
  - Inside the chemical fume hood, carefully open the container of **2-Chloro-6-methylnicotinonitrile**.
  - Using a clean spatula, carefully transfer the desired amount of the powder onto the weighing paper/boat. Avoid creating dust.
  - Securely close the container of **2-Chloro-6-methylnicotinonitrile**.
  - Record the weight.
- Dissolution:
  - Carefully transfer the weighed powder into a clean, appropriately sized beaker.
  - Add a small amount of the desired solvent to the beaker.
  - If necessary, use a magnetic stir bar and stir plate to aid dissolution.

- Once the solid is dissolved, quantitatively transfer the solution to the volumetric flask.
- Rinse the beaker with a small amount of solvent and add the rinsing to the volumetric flask. Repeat this step two more times.
- Add solvent to the volumetric flask until the meniscus reaches the calibration mark.
- Stopper the flask and invert several times to ensure a homogenous solution.

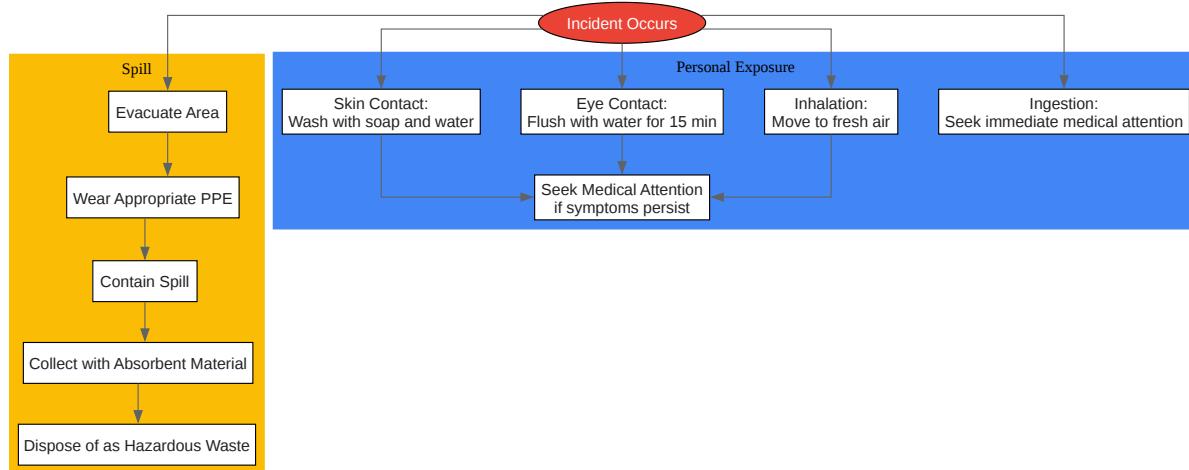
- Cleanup:
  - Dispose of the weighing paper/boat and any other contaminated disposable materials in the appropriate solid chemical waste container.
  - Clean the spatula and any non-disposable glassware with an appropriate solvent, and dispose of the rinse solvent in the designated liquid chemical waste container.
  - Wipe down the work area within the fume hood.
  - Remove PPE in the correct order to avoid contamination.
  - Wash hands thoroughly with soap and water.

## Visualizations



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Caption: Workflow for the safe handling of **2-Chloro-6-methylnicotinonitrile**.

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Caption: Emergency response flowchart for incidents involving **2-Chloro-6-methylnicotinonitrile**.

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- To cite this document: BenchChem. [Safety and handling of 2-Chloro-6-methylnicotinonitrile.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046695#safety-and-handling-of-2-chloro-6-methylnicotinonitrile>]

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